

The Pioneering Discovery of Polonium: A Technical Guide to the Curies' Foundational Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Polonium-213

Cat. No.: B1239570

[Get Quote](#)

For Immediate Release

A deep dive into the groundbreaking work of Marie and Pierre Curie, this technical guide illuminates their discovery of polonium, detailing the innovative methods and rigorous experiments that heralded a new era in physics and chemistry. Addressed to researchers, scientists, and drug development professionals, this paper provides a comprehensive overview of the Curies' protocols, the initial characterization of polonium, and the subsequent understanding of its isotopic properties.

In 1898, Marie and Pierre Curie announced the discovery of a new element, polonium, a feat that would forever change the scientific landscape.^{[1][2][3]} This guide revisits their seminal work, offering a detailed examination of the experimental procedures, quantitative measurements, and the logical framework that led to the identification of this highly radioactive element.

The Genesis of Discovery: Unraveling the Radioactivity of Pitchblende

The journey to discover polonium began with a puzzling observation. Marie Curie, while systematically studying the "Becquerel rays" emitted by various elements and minerals using a sensitive piezoelectric electrometer developed by Pierre and his brother Jacques, noted that pitchblende, a uranium ore, was significantly more radioactive than pure uranium itself.^{[4][5]}

This led to the hypothesis that the ore contained one or more unknown, highly radioactive substances.

The Instrument of Discovery: The Curie Electrometer

At the heart of their quantitative analysis was the Curie electrometer, an apparatus designed to measure the minute electrical currents produced by ionizing radiation. The device consisted of an ionization chamber where the radioactive sample was placed, a quadrant electrometer to detect the current, and a piezoelectric quartz crystal to generate a known charge for compensation. By measuring the time it took for the charge from the sample to be neutralized by the charge from the piezoelectric quartz, the Curies could precisely quantify the intensity of the radioactivity.

The Path to Isolation: A Groundbreaking Radiochemical Analysis

The Curies embarked on a systematic chemical separation of the components of pitchblende, guided at each step by the radioactivity of the resulting fractions. This novel approach, where radioactivity was used as an analytical tool, laid the foundation for the field of radiochemistry.

Experimental Protocol for the Separation of Polonium from Pitchblende

The following protocol is a reconstruction of the Curies' original method as described in their 1898 publication and subsequent analyses of their work.

- Initial Treatment of Pitchblende:
 - Powdered pitchblende was treated with acids to bring the various elements into solution. [\[6\]](#)
- Sulfide Precipitation:
 - Hydrogen sulfide was passed through the acidic solution. This precipitated a group of metal sulfides, including those of lead, bismuth, copper, arsenic, and antimony, which were found to be highly radioactive. Uranium and thorium remained in the solution. [\[6\]](#)

- Separation from Arsenic and Antimony:
 - The precipitated sulfides were treated with ammonium sulfide. The sulfides of arsenic and antimony dissolved, leaving behind a solid residue containing the radioactive substance along with lead, bismuth, and copper.[\[6\]](#)
- Separation from Lead:
 - The remaining sulfides were dissolved in nitric acid. Sulfuric acid was then added to precipitate lead as lead sulfate. The radioactive substance remained in the solution.
- Separation from Copper:
 - Ammonia was added to the solution, which precipitated the radioactive substance along with bismuth, while copper remained in the solution.[\[6\]](#)
- Final Separation from Bismuth:
 - The final and most challenging step was the separation of the new element from bismuth, with which it shared similar chemical properties. The Curies employed two primary methods:
 - Fractional Crystallization: They observed that when the salts were precipitated from a solution, the first fractions to precipitate were the most radioactive.[\[6\]](#)
 - Sublimation of Sulfides: In a more effective method, the mixed sulfides of bismuth and the new element were heated in a vacuum. The sulfide of the new, highly radioactive element was found to be more volatile, depositing as a black coating in the cooler parts of the tube (250-300°C), while the bismuth sulfide remained in the hotter regions (around 700°C).[\[6\]](#)

By repeating these separation processes, the Curies were able to obtain a substance that was approximately 400 times more radioactive than uranium.[\[7\]](#)

Experimental Workflow for Polonium Isolation



[Click to download full resolution via product page](#)

Caption: A diagram illustrating the key stages of the chemical separation process used by Marie and Pierre Curie to isolate polonium from pitchblende ore.

Quantitative Analysis of Radioactivity

A cornerstone of the Curies' research was their ability to quantify radioactivity. While their original notebooks containing the raw electrometer readings are preserved in lead-lined boxes at the Bibliothèque Nationale de France and are not readily accessible for direct quotation of specific numerical data due to their residual radioactivity, their published findings provide a clear quantitative comparison.^{[8][9][10]}

Substance	Relative Radioactivity (Compared to Uranium)
Metallic Uranium	1
Pitchblende from Johanngesorgenstadt	~2.5
Chalcolite (artificial)	~0.9
Chalcolite (natural)	~2
Isolated Polonium Fraction	~400

Table 1: A summary of the relative radioactivity of various substances as determined by Marie and Pierre Curie. The data highlighted the anomalous radioactivity of pitchblende and the significant concentration of radioactivity in the isolated polonium fraction.

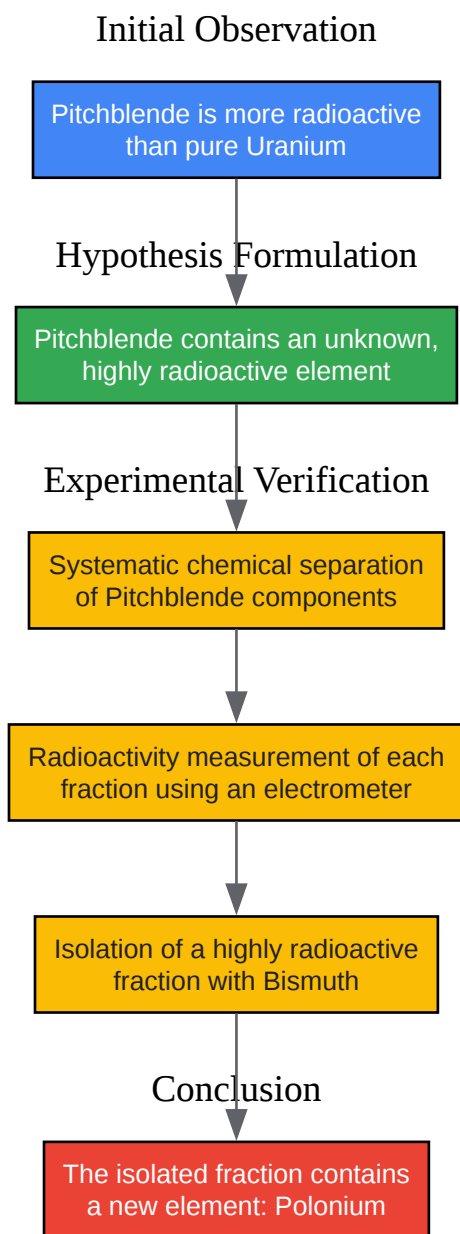
Polonium and its Isotopes: A Modern Perspective

The element discovered by the Curies was later identified as the isotope Polonium-210 (^{210}Po). [11] Today, numerous isotopes of polonium are known, all of which are radioactive. The following table summarizes the properties of some of the most significant polonium isotopes.

Isotope	Half-life	Decay Mode(s)	Discovery Year
^{194}Po	0.392 s	α , β^+	1993
^{208}Po	2.898 y	α , ϵ	1948
^{209}Po	125.2 y	α , ϵ	1948
^{210}Po	138.376 d	α	1898
^{211}Po	0.516 s	α , β^-	1911
^{212}Po	0.299 μs	α	1911
^{213}Po	4.2 μs	α , β^-	1947
^{214}Po	164.3 μs	α , β^-	1904
^{215}Po	1.781 ms	α , β^-	1904
^{216}Po	0.145 s	α , β^-	1904
^{218}Po	3.10 min	α , β^-	1904

Table 2: Properties of selected polonium isotopes, including the naturally occurring isotope ^{210}Po discovered by the Curies. The discovery of numerous other isotopes has expanded our understanding of this element.

Logical Progression of the Discovery of Polonium



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Polonium (Po) | Research Starters | EBSCO Research [ebSCO.com]
- 2. Polonium | Definition, Symbol, Properties, Uses, & Facts | Britannica [britannica.com]
- 3. Polonium - Element information, properties and uses | Periodic Table [periodic-table.rsc.org]
- 4. nobelprize.org [nobelprize.org]
- 5. Marie Curie - Research Breakthroughs (1897-1904) [history.aip.org]
- 6. Curies Polonium [web.lemoyne.edu]
- 7. kroneckerwallis.com [kroneckerwallis.com]
- 8. medium.com [medium.com]
- 9. historyfacts.com [historyfacts.com]
- 10. Reddit - The heart of the internet [reddit.com]
- 11. Polonium-210 - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [The Pioneering Discovery of Polonium: A Technical Guide to the Curies' Foundational Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239570#the-role-of-marie-and-pierre-curie-in-the-discovery-of-polonium-and-its-isotopes]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com